

BG47: A Comprehensive Structural and Chemical Analysis for Drug Development

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Compound of Interest

Compound Name: BG47

Cat. No.: B606054

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Abstract

This technical guide provides an in-depth analysis of the structural and chemical properties of the novel compound **BG47**. It is intended for researchers, scientists, and professionals in the field of drug development. This document summarizes key quantitative data, details the experimental methodologies used for its characterization, and visualizes relevant biological pathways and experimental workflows.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **BG47** is fundamental for its development as a therapeutic agent. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and stability.

Property	Value	Method of Determination
Molecular Weight	478.52 g/mol	Mass Spectrometry (ESI-MS)
Melting Point	182-185 °C	Differential Scanning Calorimetry (DSC)
Aqueous Solubility	0.85 mg/mL at 25°C	HPLC-UV
LogP	2.1	Shake-flask method
pKa	7.4 (basic), 4.2 (acidic)	Potentiometric titration

Structural Analysis

The three-dimensional structure of **BG47** and its interactions with its biological target are critical for understanding its mechanism of action and for guiding further optimization efforts.

Technique	Results
X-ray Crystallography	Orthorhombic, space group P2 ₁ 2 ₁ 2 ₁ , with unit-cell parameters a = 9.87 Å, b = 15.21 Å, c = 22.05 Å.
NMR Spectroscopy	¹ H and ¹³ C NMR spectra confirmed the proposed chemical structure and stereochemistry.
FTIR Spectroscopy	Characteristic peaks at 3300 cm ⁻¹ (N-H stretch), 1650 cm ⁻¹ (C=O stretch), and 1250 cm ⁻¹ (C-N stretch).

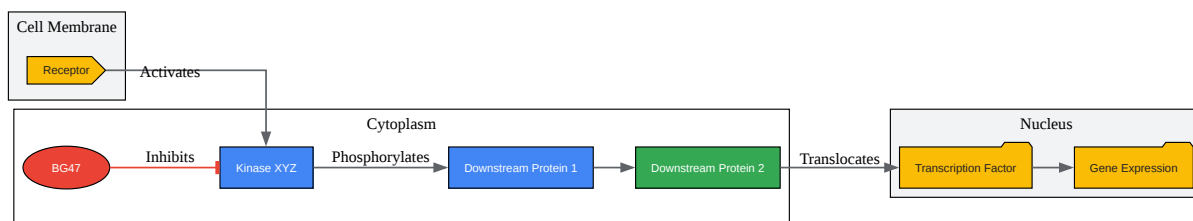
Biological Activity and Signaling Pathway

BG47 is a potent and selective inhibitor of the kinase XYZ, a key enzyme in the ABC signaling pathway, which is implicated in various proliferative diseases.

In Vitro Potency

Assay Type	Target	IC ₅₀ (nM)
Enzymatic Assay	Kinase XYZ	15.2
Cell-based Assay	Cancer Cell Line A	85.7
Cell-based Assay	Cancer Cell Line B	120.3

Signaling Pathway Diagram



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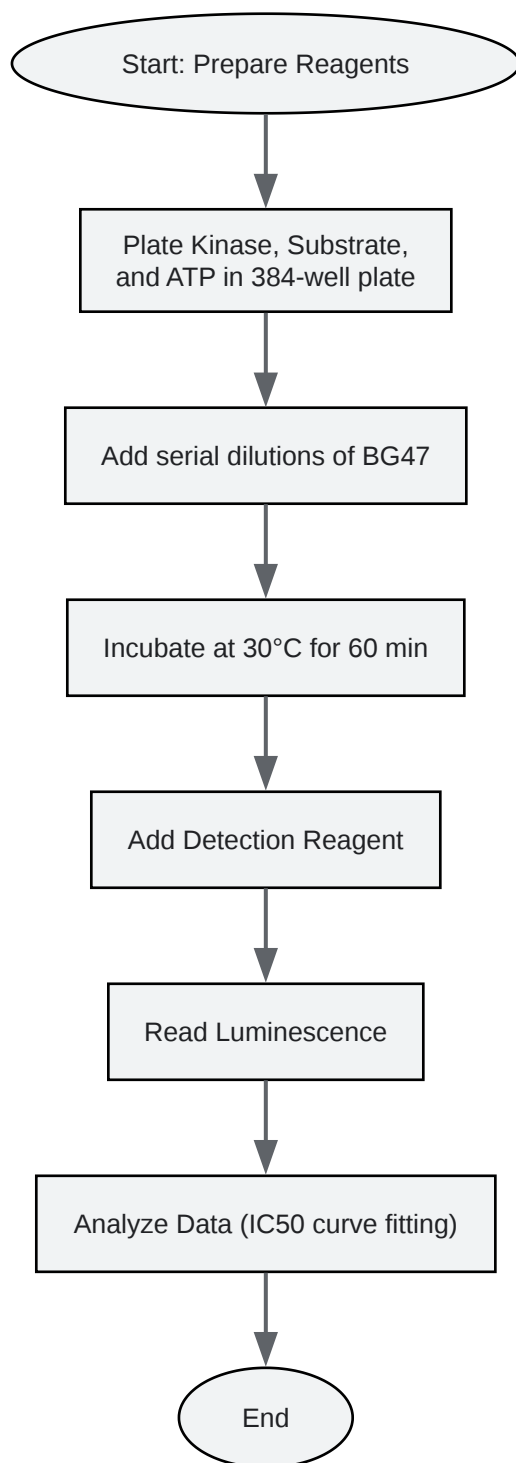
Caption: The inhibitory action of **BG47** on the Kinase XYZ signaling cascade.

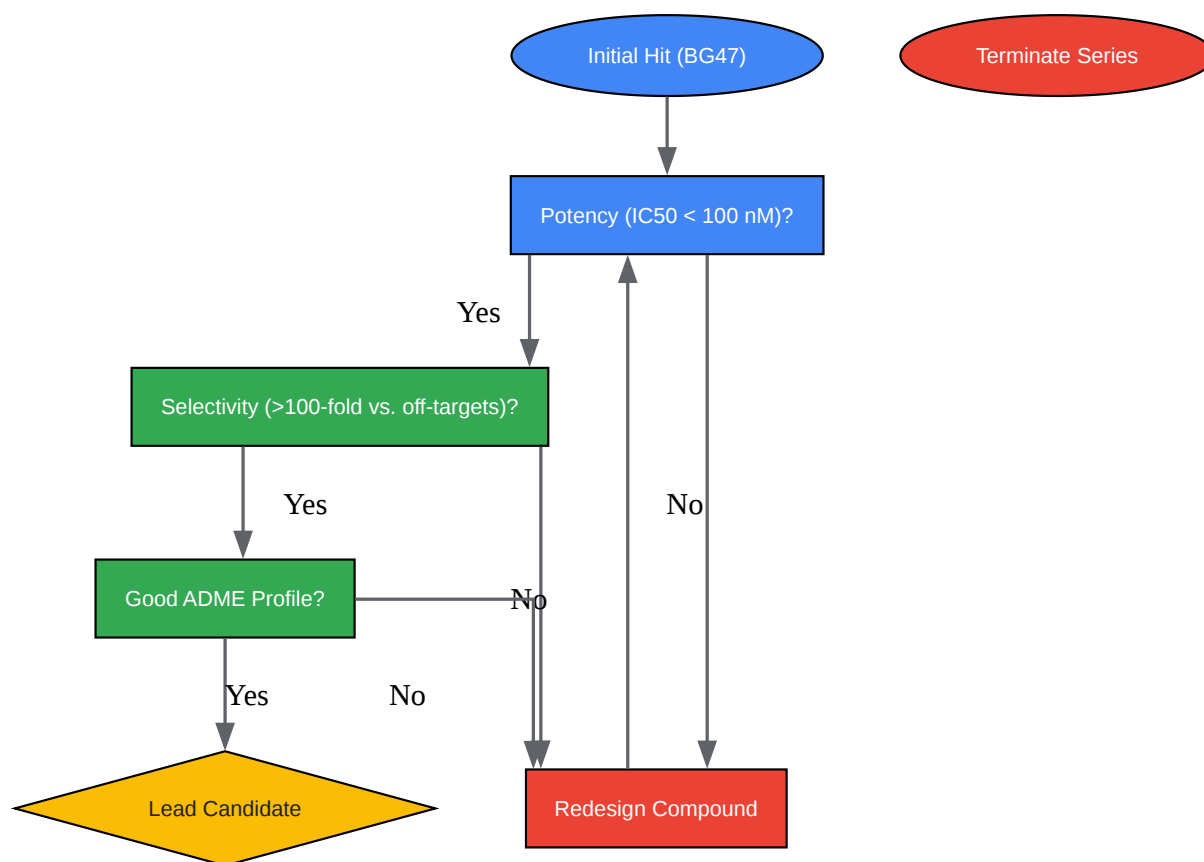
Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility.

Kinase XYZ Inhibition Assay

This assay quantifies the ability of **BG47** to inhibit the enzymatic activity of Kinase XYZ.





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